

Preparation of VU0364572 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: VU0364572

Cat. No.: B15602605

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This document provides detailed protocols for the preparation of stock solutions of **VU0364572**, a selective allosteric agonist of the M1 muscarinic acetylcholine receptor (mAChR).^[1] Accurate preparation of this compound is critical for ensuring reproducible and reliable results in both in vitro and in vivo experimental settings.

Compound Data Summary

A summary of the key chemical and pharmacological properties of **VU0364572** is presented in the table below for easy reference.

Property	Value	Reference
IUPAC Name	N-(3-oxo-3-(4-(pyridin-4-yl)piperazin-1-yl)propyl)benzo[d]isothiazole-3-carboxamide	N/A
CAS Number	1240514-87-7	[1]
Molecular Formula	C25H27N5O2S	N/A
Molecular Weight	473.58 g/mol	N/A
Mechanism of Action	Selective M1 muscarinic receptor allosteric agonist	[1]
EC50	0.11 μ M for M1 receptor	[1]
Biological Activity	CNS penetrant, orally active, neuroprotective potential	[1]

Experimental Protocols

The following protocols detail the preparation of **VU0364572** stock solutions for both in vitro and in vivo applications. Adherence to these guidelines is essential for maintaining the integrity and activity of the compound.

In Vitro Stock Solution Preparation (e.g., for cell-based assays)

Materials:

- **VU0364572** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

- Vortex mixer
- Sonicator (optional)

Protocol:

- Determine the Desired Stock Concentration: A common starting concentration for in vitro studies is 10 mM.
- Calculate the Required Mass: Using the molecular weight of **VU0364572** (473.58 g/mol), calculate the mass needed for your desired volume and concentration.
 - Formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - Example for 1 mL of a 10 mM stock: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 473.58 \text{ g/mol} \times 1000 = 4.74 \text{ mg}$
- Dissolution: a. Carefully weigh the calculated amount of **VU0364572** powder and transfer it to a sterile microcentrifuge tube. b. Add the appropriate volume of anhydrous DMSO to the tube. c. Vortex the solution thoroughly for 1-2 minutes to aid dissolution. d. If precipitation is observed, gentle heating and/or sonication can be used to facilitate complete dissolution.[2]
- Storage: a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.[2] b. Store the aliquots at -20°C or -80°C. For long-term storage (up to 6 months), -80°C is recommended. For shorter-term storage (up to 1 month), -20°C is suitable.[2] c. Protect the stock solution from light and moisture.[2]

In Vivo Stock Solution and Formulation Preparation

For animal studies, **VU0364572** can be formulated for oral administration. Below are two established protocols.

Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution with a solubility of at least 2.75 mg/mL.[2]

Materials:

- **VU0364572** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes or vials
- Calibrated pipettes and sterile tips

Procedure:

- Prepare a Concentrated DMSO Stock: First, prepare a concentrated stock solution of **VU0364572** in DMSO (e.g., 27.5 mg/mL).
- Formulation (for a 1 mL final volume): a. To 400 μ L of PEG300, add 100 μ L of the 27.5 mg/mL DMSO stock solution and mix thoroughly.[2] b. Add 50 μ L of Tween-80 to the mixture and mix until uniform.[2] c. Add 450 μ L of saline to bring the final volume to 1 mL and mix well.[2]
- Final Concentration: This formulation will result in a final **VU0364572** concentration of 2.75 mg/mL.

Protocol 2: Formulation with SBE- β -CD

This protocol also yields a clear solution with a solubility of at least 2.75 mg/mL.[2]

Materials:

- **VU0364572** powder
- DMSO
- 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) in Saline

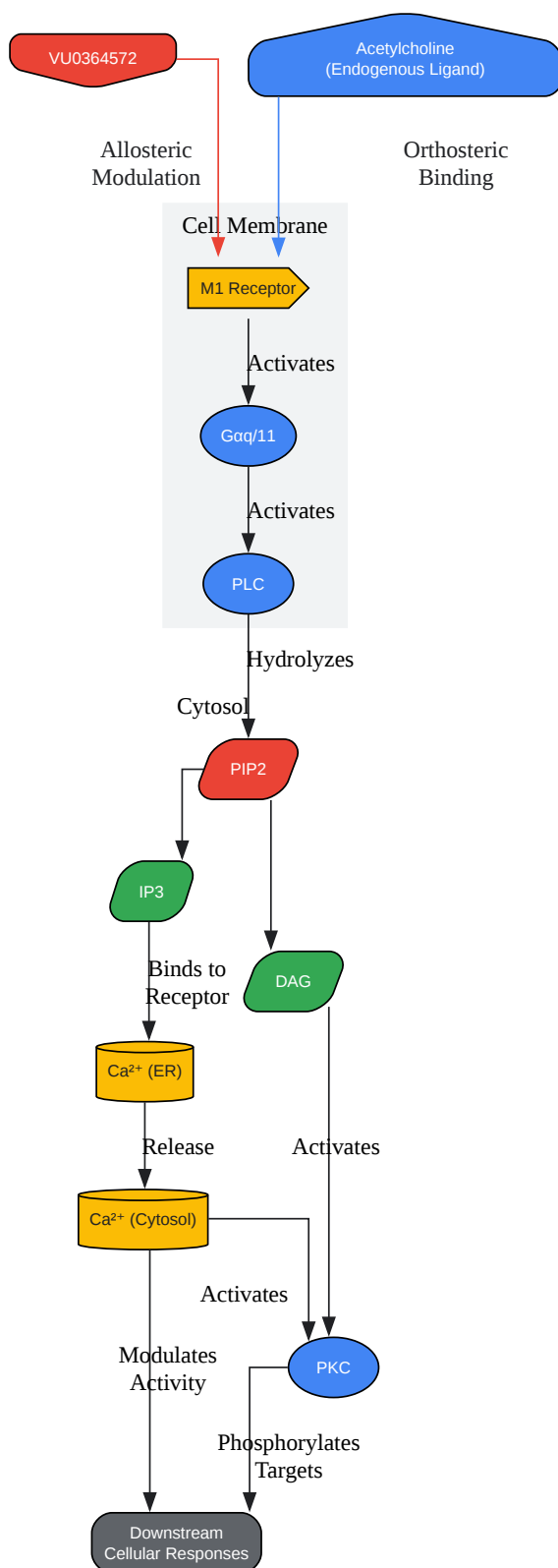
- Sterile tubes or vials
- Calibrated pipettes and sterile tips

Procedure:

- Prepare a Concentrated DMSO Stock: As in the previous protocol, prepare a concentrated stock solution of **VU0364572** in DMSO (e.g., 27.5 mg/mL).
- Formulation (for a 1 mL final volume): a. To 900 μ L of 20% SBE- β -CD in saline, add 100 μ L of the 27.5 mg/mL DMSO stock solution.[2] b. Mix thoroughly until a clear solution is obtained.[2]
- Final Concentration: This will also result in a final **VU0364572** concentration of 2.75 mg/mL.

Signaling Pathway and Experimental Workflow

VU0364572 acts as a positive allosteric modulator (PAM) and allosteric agonist at the M1 muscarinic acetylcholine receptor, which is a G-protein coupled receptor (GPCR).[3][4] Activation of the M1 receptor primarily couples to G α q/11, initiating a signaling cascade that leads to the mobilization of intracellular calcium.[3][5] This pathway is crucial for various physiological processes, including learning and memory.[4][6][7]





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